

Introduction: A Keystone Intermediate in Modern Antidiabetic Therapy

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Compound of Interest

Compound Name: (5-Bromo-2-chlorophenyl)(4-fluorophenyl)methanone

CAS No.: 915095-85-1

Cat. No.: B2915216

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(5-Bromo-2-chlorophenyl)(4-fluorophenyl)methanone is a diarylmethanone derivative that has emerged as a molecule of significant interest within the pharmaceutical industry.^[1] While not an active pharmaceutical ingredient (API) itself, it serves as a critical building block—a key intermediate—in the synthesis of a class of highly successful antidiabetic drugs known as SGLT2 (sodium-glucose cotransporter 2) inhibitors.^{[2][3]} Specifically, it is a well-established precursor for Empagliflozin, a medication widely prescribed for the management of type 2 diabetes.^{[2][3][4]} The diarylmethane scaffold is a privileged structure in medicinal chemistry, known to be a component of various biologically active agents.^{[5][6][7]} This guide provides a comprehensive technical overview of **(5-Bromo-2-chlorophenyl)(4-fluorophenyl)methanone**, detailing its chemical properties, synthesis, and pivotal role in the development of next-generation therapeutics.

Physicochemical and Structural Properties

Understanding the fundamental properties of a starting material is paramount for process development and optimization. **(5-Bromo-2-chlorophenyl)(4-fluorophenyl)methanone** is a white to off-white solid at room temperature.^[8] Its chemical structure features a central ketone

group bridging a 5-bromo-2-chlorophenyl ring and a 4-fluorophenyl ring. This specific arrangement of halogen substituents is crucial for its subsequent chemical transformations into the final API.

A summary of its key identifiers and computed properties is presented below.

Property	Value	Source
IUPAC Name	(5-bromo-2-chlorophenyl)-(4-fluorophenyl)methanone	PubChem[9]
CAS Number	915095-85-1	ChemicalBook, PubChem[8][9]
Molecular Formula	C ₁₃ H ₇ BrClFO	PubChem[9]
Molecular Weight	313.55 g/mol	PubChem[9]
Appearance	White to off-white Solid	ChemicalBook[8]
Boiling Point	390.6 ± 37.0 °C (Predicted)	ChemicalBook, Sigma-Aldrich[8]
Density	1.568 ± 0.06 g/cm ³ (Predicted)	ChemicalBook[8]
LogP	4.47	ChemSrc[10]
InChIKey	LVILQFKAGQFQEK-UHFFFAOYSA-N	PubChem[9]

Synthesis and Mechanistic Considerations

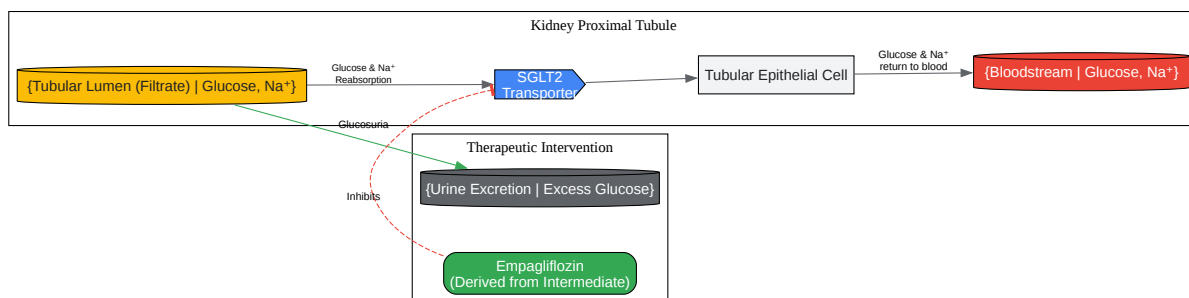
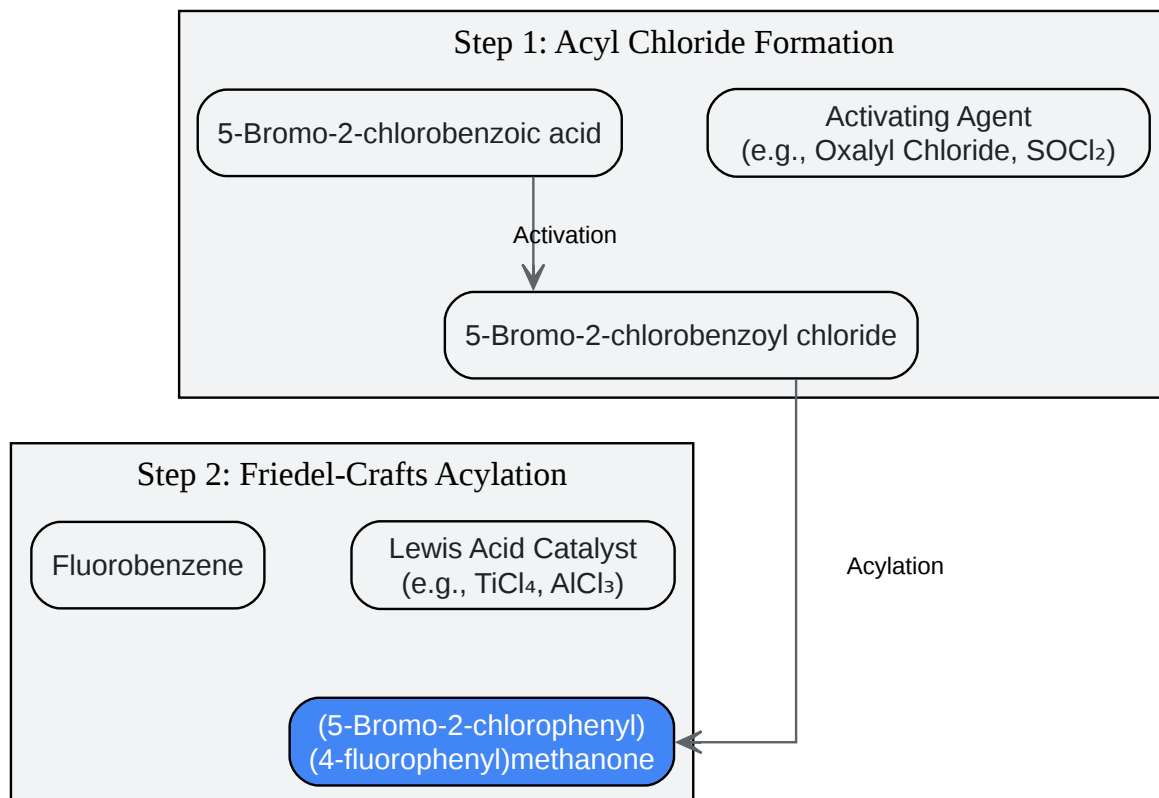
The primary route for synthesizing diaryl ketones like **(5-Bromo-2-chlorophenyl)(4-fluorophenyl)methanone** is the Friedel-Crafts acylation. This classic electrophilic aromatic substitution reaction provides a robust and scalable method for forming the central carbon-carbon bond between one of the aryl rings and the carbonyl group.

Core Synthetic Strategy: Friedel-Crafts Acylation

The synthesis typically involves the reaction of an activated carboxylic acid derivative (an acyl halide) with an aromatic compound in the presence of a Lewis acid catalyst. For this specific

molecule, the most common pathway involves the acylation of fluorobenzene with 5-bromo-2-chlorobenzoyl chloride.[\[11\]](#)

The choice of Lewis acid is critical for reaction efficiency and purity profile. While aluminum trichloride (AlCl_3) is a traditional choice, modern syntheses often prefer milder catalysts like titanium tetrachloride (TiCl_4).[\[12\]](#) TiCl_4 can offer improved yields and cleaner reactions, particularly with functionalized substrates, as it often requires less stringent reaction conditions compared to AlCl_3 .[\[12\]](#)



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Caption: Mechanism of SGLT2 inhibition in the renal proximal tubule.

Safety and Handling

As with any laboratory chemical, proper handling is essential. **(5-Bromo-2-chlorophenyl)(4-fluorophenyl)methanone** is classified as harmful and an irritant.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation). * Precautionary Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). * Storage: The compound should be stored at room temperature or under refrigerated conditions (2-8°C) in a well-sealed container, away from oxidizing agents. [2][8]

Conclusion

(5-Bromo-2-chlorophenyl)(4-fluorophenyl)methanone is more than just a complex chemical name; it is a testament to the intricate synthetic pathways that underpin modern pharmaceutical manufacturing. Its value lies not in its own biological activity, but in its strategic design as a key intermediate for SGLT2 inhibitors like Empagliflozin. The robust synthetic routes to this diaryl ketone, primarily through Friedel-Crafts acylation, and its subsequent conversion to the diarylmethane core of the final drug, highlight its indispensable role. For researchers and professionals in drug development, a thorough understanding of this intermediate's properties, synthesis, and application provides critical insight into the production of life-changing therapies for type 2 diabetes.

References

- **(5-Bromo-2-chlorophenyl)(4-fluorophenyl)methanone**. PubChem, National Center for Biotechnology Information. [\[Link\]](#)
- **(5-bromo-2-chlorophenyl)(4-fluorophenyl)methanone**. Chemsrc. [\[Link\]](#)

- Synthesis method for empagliflozin key intermediate.
- **(5-Bromo-2-chlorophenyl)(4-fluorophenyl)methanone** – High Purity. Tianming Pharmaceutical. [\[Link\]](#)
- New Synthesis of Diarylmethanes, Key Building Blocks for SGLT2 Inhibitors. ACS Omega, American Chemical Society. [\[Link\]](#)
- Benzylic Methylene Functionalizations of Diarylmethanes. PubMed Central, NIH. [\[Link\]](#)
- 5-Bromo-2-Chlorophenyl(4-Fluorophenyl)Methanone API Manufacturers & Suppliers. Pharmaoffer.com. [\[Link\]](#)
- **(5-Bromo-2-chlorophenyl)(4-fluorophenyl)methanone** | 915095-85-1. Synthink. [\[Link\]](#)
- Novel Set of Diarylmethanes to Target Colorectal Cancer: Synthesis, In Vitro and In Silico Studies. MDPI. [\[Link\]](#)
- Chiral 1,1-diaryl compounds as important pharmacophores. ResearchGate. [\[Link\]](#)
- New Synthesis of Diarylmethanes, Key Building Blocks for SGLT2 Inhibitors. ACS Omega. [\[Link\]](#)
- (5-Bromo-2-chlorophenyl)(4-ethoxyphenyl)methanone. PubMed Central, NIH. [\[Link\]](#)
- 3,3-Diaryloxetanes for matched molecular pair analysis: a ketone bioisostere. RSC MedChemComm. [\[Link\]](#)

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Sources

- 1. pharmaoffer.com [pharmaoffer.com]
- 2. tianmingpharm.com [tianmingpharm.com]

- [3. \(5-bromo-2-chlorophenyl\)\(4-fluorophenyl\)methanone | 915095-85-1 \[chemicalbook.com\]](#)
- [4. bocsci.com \[bocsci.com\]](#)
- [5. Benzylic Methylene Functionalizations of Diarylmethanes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. \(5-bromo-2-chlorophenyl\)\(4-fluorophenyl\)methanone CAS#: 915095-85-1 \[amp.chemicalbook.com\]](#)
- [9. \(5-Bromo-2-chlorophenyl\)\(4-fluorophenyl\)methanone | C13H7BrClFO | CID 15941367 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. CAS#:915095-85-1 | \(5-bromo-2-chlorophenyl\)\(4-fluorophenyl\)methanone | Chemsrcc \[chemsrc.com\]](#)
- [11. \(5-bromo-2-chlorophenyl\)\(4-fluorophenyl\)methanone synthesis - chemicalbook \[chemicalbook.com\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](#)
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